

# optimizing potassium salt phase stabilizers in propellants

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## Compound of Interest

Compound Name: *potassium;tetradecanoate*

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Energetic Materials Formulation Support Center Subject: Phase Stabilization of Ammonium Nitrate (PSAN) in Propellants Ticket ID: #AN-PS-OPT-042 Assigned Specialist: Senior Application Scientist (Solid-State Chemistry Division)[1]

## Executive Summary: The Phase IV III Challenge

You are likely here because your Ammonium Nitrate (AN) based propellant grains are showing micro-cracking, density hysteresis, or anomalous burn rates after thermal cycling.[2]

The root cause is almost invariably the Phase IV

III transition at  $\sim 32^{\circ}\text{C}$ . This specific transition induces a 3.6% to 3.8% volume expansion, destroying grain integrity.[1]

This guide moves beyond basic literature to the operational "how-to" of optimizing Potassium ( ) salt stabilizers. We treat this as a crystal engineering problem—identical to pharmaceutical polymorph stabilization—where the goal is a thermodynamically stable solid solution.

## Part 1: Critical Diagnostic Protocols

Before optimizing, you must diagnose the current state of your crystal lattice. Mechanical mixing of AN and Potassium Nitrate (KN) is insufficient; you must achieve atomic-level incorporation.[1]

## Protocol A: Differential Scanning Calorimetry (DSC) Validation

Objective: Quantify the efficiency of the solid solution.

Workflow:

- Sample Prep: 5–10 mg of co-crystallized PSAN.

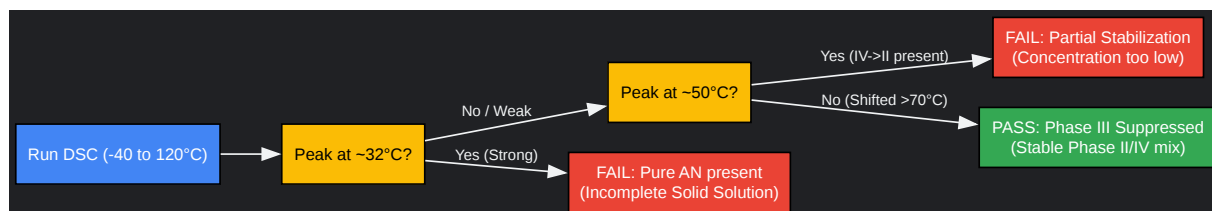
- Cycle: Cool to -40°C

Heat to 120°C at 5°C/min

Cool to -40°C.

- Success Criteria:
  - Total disappearance of the endotherm at ~32°C (IV III).
  - Shift of the IV II transition to >70°C (or stabilization of Phase II).[3]

Visualizing the Diagnostic Logic:



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Caption: Decision tree for interpreting DSC traces of PSAN formulations. Any endotherm near 32°C indicates a failure to form a true solid solution.[1]

## Part 2: Optimization & Formulation Guidelines

### Q: Which Potassium salt should I use?

A: This depends on your specific impulse (

) requirements vs. cost.

Stabilizer	Formula	Typical Conc. [1][4]	Pros	Cons
Potassium Nitrate		10–15% wt	Cheap, well-characterized, easy to co-crystallize.[1]	Reduces energy (penalty).[1] Hygroscopic.
Potassium Dinitramide		5–10% wt	High Energy. Maintains oxidizer balance. [1] Chlorine-free. [1]	Expensive.[1] Synthesis is complex.
Potassium Fluoride		1–3% wt	Highly efficient (strong lattice strain).[1] Low mass fraction needed.	Fluorine signature (detectability).[1] Toxicity.
Potassium Perchlorate		10–15% wt	Increases density and stability.[1]	Introduces HCl (smoke/corrosion).[1]

### Q: Why does Potassium stabilize AN? (The Mechanism)

It is a matter of Ionic Radius Mismatch.

- Ammonium ion ( ): 1.48 Å<sup>[1][5]</sup>
- Potassium ion ( ): 1.38 Å<sup>[1][5]</sup>

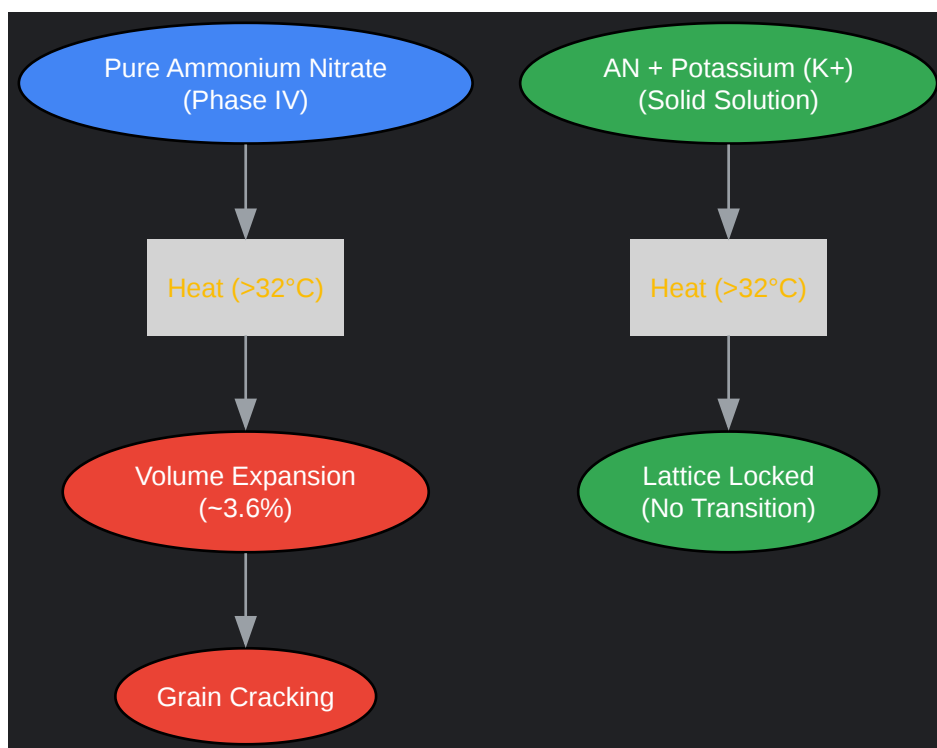
When

replaces

in the lattice, it creates a "lattice strain" or "locking" effect. This prevents the hydrogen-bond reordering required for the IV

III transition. The crystal is thermodynamically forced to remain in Phase II (or a stabilized Phase IV) depending on temperature.<sup>[1]</sup>

Visualizing the Mechanism:



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Caption: Comparison of thermal stress response between pure AN and K-stabilized AN (PSAN).

## Part 3: Troubleshooting & FAQs

### Q: My propellant passed the initial DSC but failed after 20 thermal cycles. Why?

A: Moisture-Driven Segregation. Even a perfect solid solution can degrade if moisture is present.<sup>[1]</sup>

- Mechanism: Water dissolves the surface of the crystal.
- Migration: As temperature cycles, the solubility of AN and KN changes at different rates.<sup>[1]</sup>
- Result: The ions segregate.<sup>[1]</sup> You end up with domains of pure AN and pure KN.<sup>[1]</sup> The pure AN domains then undergo the IV  
III transition, cracking the grain.
- Fix: You must use a desiccated binder system (e.g., HTPB with isocyanates) and process at relative humidity (RH) <30%.<sup>[1]</sup>

### Q: The burn rate is too low after adding Potassium Nitrate.

A: Potassium is a flame scavenger. Potassium salts generally suppress the burn rate.

- Fix 1 (Catalysts): Add transition metal oxides. Copper Oxide (CuO) or Iron Oxide ( ) at 1–2% are standard to counteract the K-suppression.<sup>[1]</sup>
- Fix 2 (Switch Salt): Switch to Potassium Dinitramide (KDN). The dinitramide anion contributes to combustion rather than acting as a dead weight.

### Q: Mechanical Mixing vs. Co-Crystallization?

A: Mechanical mixing is useless for phase stabilization. You cannot stabilize the phase by simply grinding AN and KN together. You must force the ions to mix at the atomic level.

- Method 1 (Aqueous): Dissolve both in water at 80°C, then spray dry or vacuum evaporate.[1]
- Method 2 (Melt): Carefully melt AN (m.p. 169°C) and dissolve KN into the melt (Dangerous – requires precise temp control to avoid decomposition).[1]

## Part 4: References & Authority

- Oommen, C., & Jain, S. R. (1999).Phase modification of ammonium nitrate by potassium salts.[1] Journal of Thermal Analysis and Calorimetry.[1]
  - Key Insight: Establishes the foundational phase diagrams for AN/KN systems.
- Vargeese, A. A., et al. (2011).Effect of Potassium Dinitramide on the Phase Stability of Ammonium Nitrate.[1] Propellants, Explosives, Pyrotechnics.[1][2][6] [1]
  - Key Insight: Validates KDN as a high-energy alternative to KN.
- Takata Corporation / NHTSA (2016).Phase Stabilized Ammonium Nitrate (PSAN) Propellant Investigation.[1][1]
  - Key Insight: Extensive failure analysis on the interaction between moisture, thermal cycling, and PSAN stability (The "Airbag Rupture" case study).
- Engel, W., et al. (2005).Phase Stabilized Ammonium Nitrate (PSAN): An Oxidizer for the Future? Fraunhofer ICT.[1]
  - Key Insight: Discusses the environmental benefits vs. the processing challenges of PSAN.

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## Sources

- [1. Ammonium nitrate - Wikipedia \[en.wikipedia.org\]](#)
- [2. jes.or.jp \[jes.or.jp\]](#)

- [3. apps.dtic.mil \[apps.dtic.mil\]](https://apps.dtic.mil)
- [4. US5292387A - Phase-stabilized ammonium nitrate and method of making same - Google Patents \[patents.google.com\]](https://patents.google.com)
- [5. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [6. mdpi.com \[mdpi.com\]](https://mdpi.com)
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